

The Role of ML-097 in Regulating Cellular Signaling Pathways: A Technical Guide

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Compound of Interest

Compound Name: ML-097

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Abstract

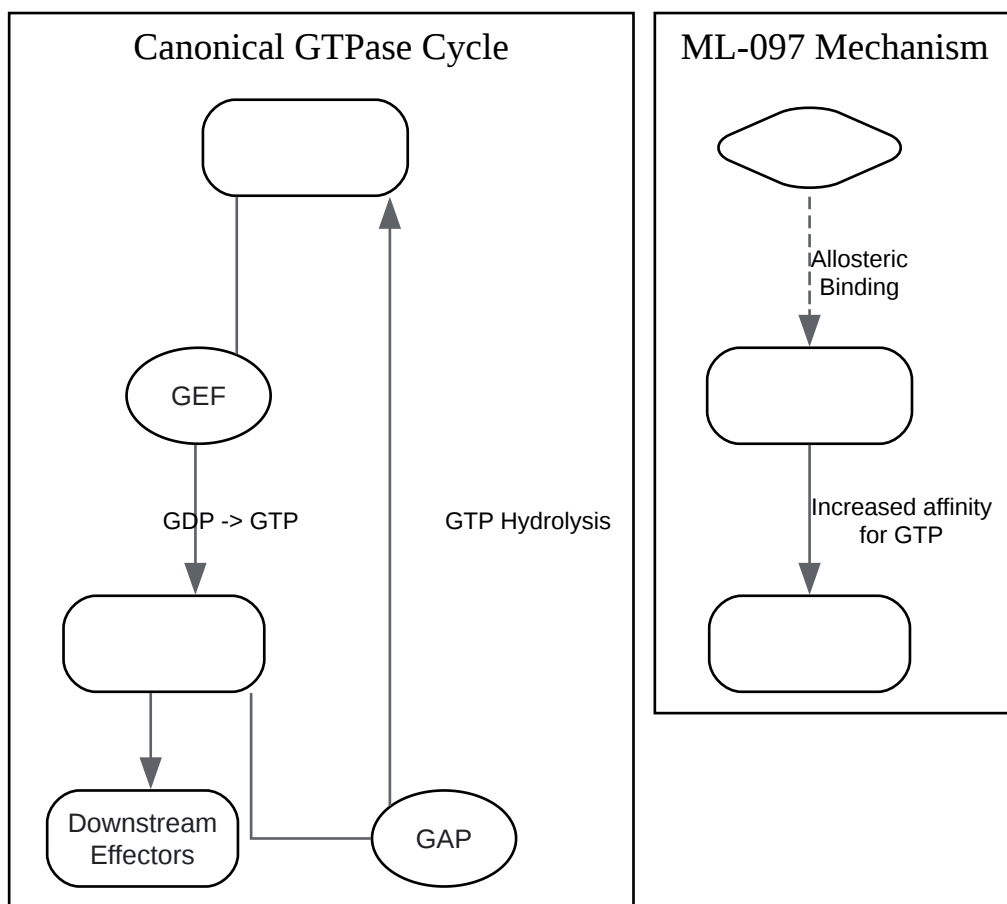
ML-097 is a small molecule pan-activator of Ras-related GTPases, a family of molecular switches that play a pivotal role in a myriad of cellular processes. This technical guide provides an in-depth overview of **ML-097**, its mechanism of action, its effects on cellular signaling pathways, and detailed protocols for its experimental application. By directly activating key GTPases such as Rac1, Cdc42, Ras, and Rab7, **ML-097** serves as a powerful tool for investigating the complex signaling networks that govern cell proliferation, migration, and cytoskeletal dynamics. This document is intended to be a comprehensive resource for researchers utilizing **ML-097** to explore the intricacies of GTPase signaling in both health and disease.

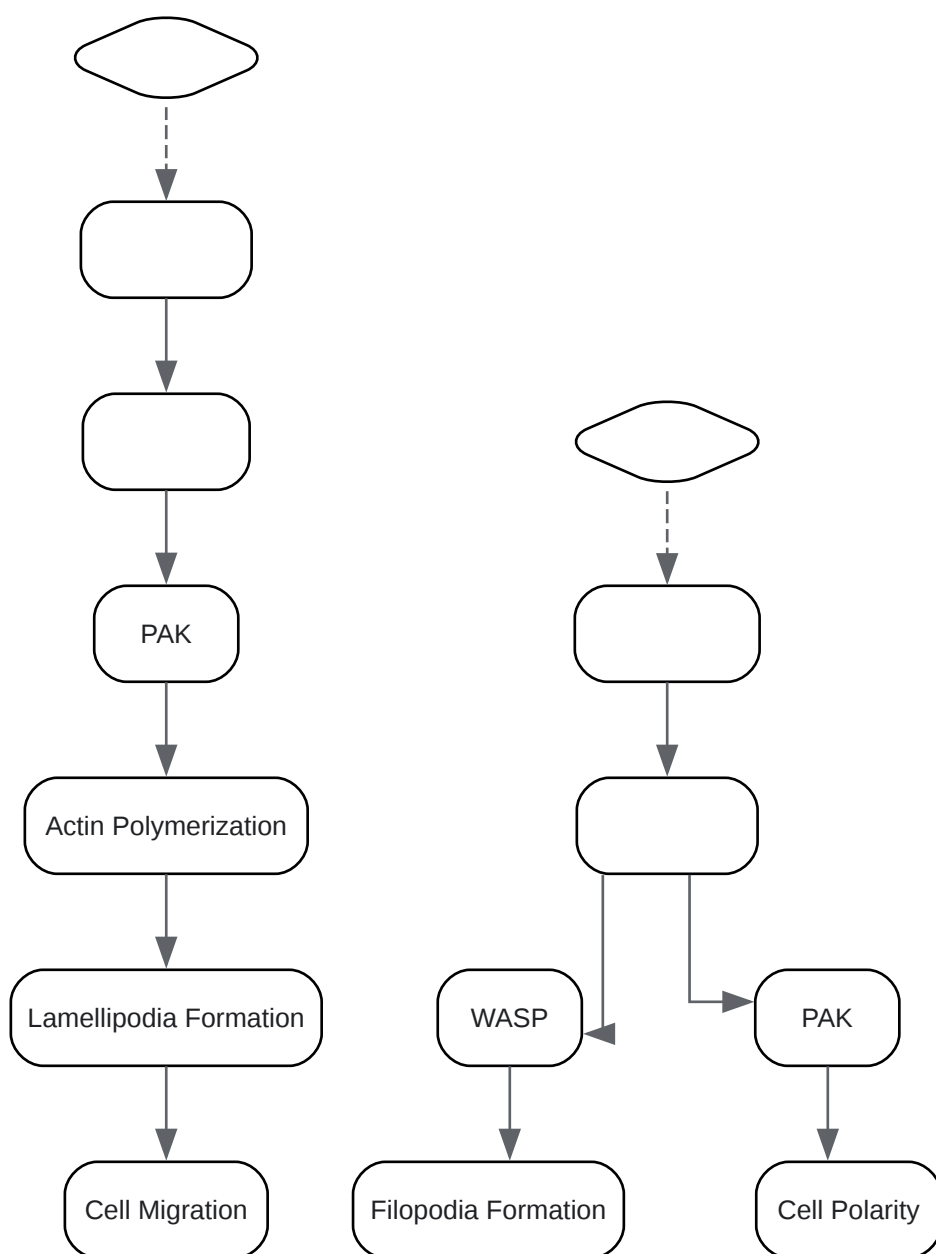
Introduction to ML-097

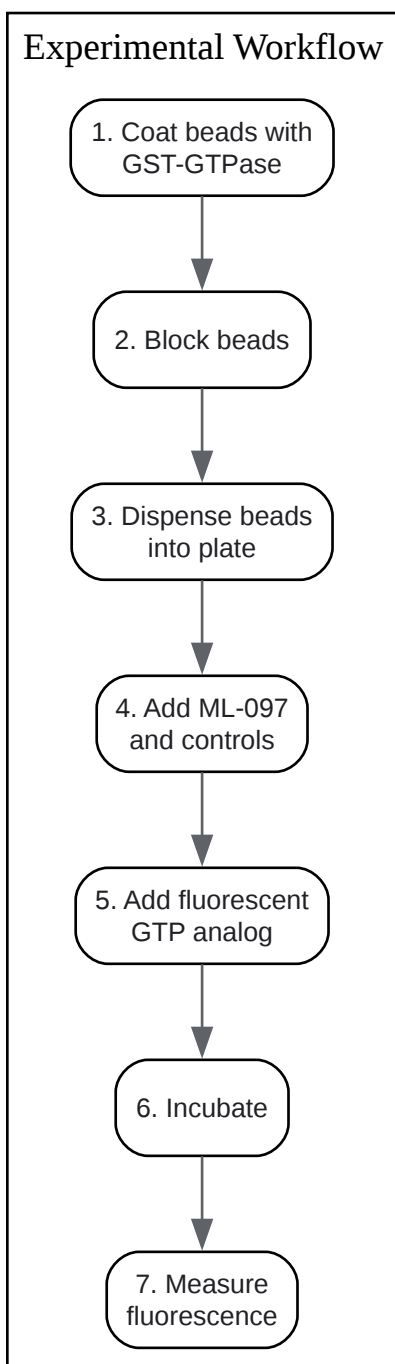
ML-097 (also known as CID-2160985) was identified through a high-throughput screening campaign as a potent activator of multiple Ras-related GTPases.^[1] Unlike the canonical activation of GTPases by guanine nucleotide exchange factors (GEFs) which promote the exchange of GDP for GTP, **ML-097** employs a distinct mechanism of action. It functions by increasing the affinity of the GTPase for guanine nucleotides, suggesting an allosteric mode of binding.^[1] This pan-GTPase activator has emerged as a valuable chemical probe for elucidating the roles of these signaling proteins in various cellular contexts.

Mechanism of Action

The activation of Ras-related GTPases is a tightly regulated process, cycling between an inactive GDP-bound state and an active GTP-bound state. GEFs facilitate activation by promoting GDP release, allowing the more abundant cellular GTP to bind. **ML-097** circumvents this regulatory step by directly interacting with the GTPase, leading to a conformational change that enhances the binding of guanine nucleotides.^[1] This results in the accumulation of the active, GTP-bound form of the protein, thereby initiating downstream signaling cascades.







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References

- 1. AID 758 - HTS to identify specific small molecule inhibitors of Ras and Ras-related GTPases specifically Rab7 wildtype - PubChem [pubchem.ncbi.nlm.nih.gov]
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